

Physical properties of 2-Propyl-1,3-oxathiolane (boiling point, density)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Propyl-1,3-oxathiolane

Cat. No.: B15482759

[Get Quote](#)

Technical Guide: Physical Properties of 2-Propyl-1,3-oxathiolane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the known physical properties of **2-Propyl-1,3-oxathiolane**, specifically its boiling point and density. This document is intended to serve as a reference for researchers and professionals involved in chemical synthesis, drug development, and materials science.

Core Physical Properties

The experimentally determined physical properties of **2-Propyl-1,3-oxathiolane** are summarized in the table below. These values are critical for a variety of applications, including reaction condition planning, purification process design, and formulation development.

Physical Property	Value	Conditions
Boiling Point	193.4°C	at 760 mmHg
Density	0.991 g/cm ³	Not Specified

Experimental Protocols

While specific experimental protocols for the determination of the physical properties of **2-Propyl-1,3-oxathiolane** are not detailed in the available literature, the following are standard methodologies employed for such characterizations of liquid organic compounds.

Boiling Point Determination (Capillary Method)

A common and reliable method for determining the boiling point of a small quantity of a liquid is the capillary method.

Methodology:

- A small amount of the **2-Propyl-1,3-oxathiolane** sample is placed in a small-diameter test tube.
- A capillary tube, sealed at one end, is inverted and placed into the sample.
- The test tube is then attached to a thermometer and heated in a controlled manner, typically using a Thiele tube or a melting point apparatus with a heating block.
- As the temperature rises, the air trapped in the capillary tube expands and escapes, forming a stream of bubbles.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is recorded as the temperature at which the liquid is drawn into the capillary tube. This occurs when the vapor pressure of the sample equals the external atmospheric pressure.

Density Determination (Pycnometer Method)

The density of a liquid can be accurately determined using a pycnometer, a glass flask with a close-fitting ground glass stopper with a capillary tube through it.

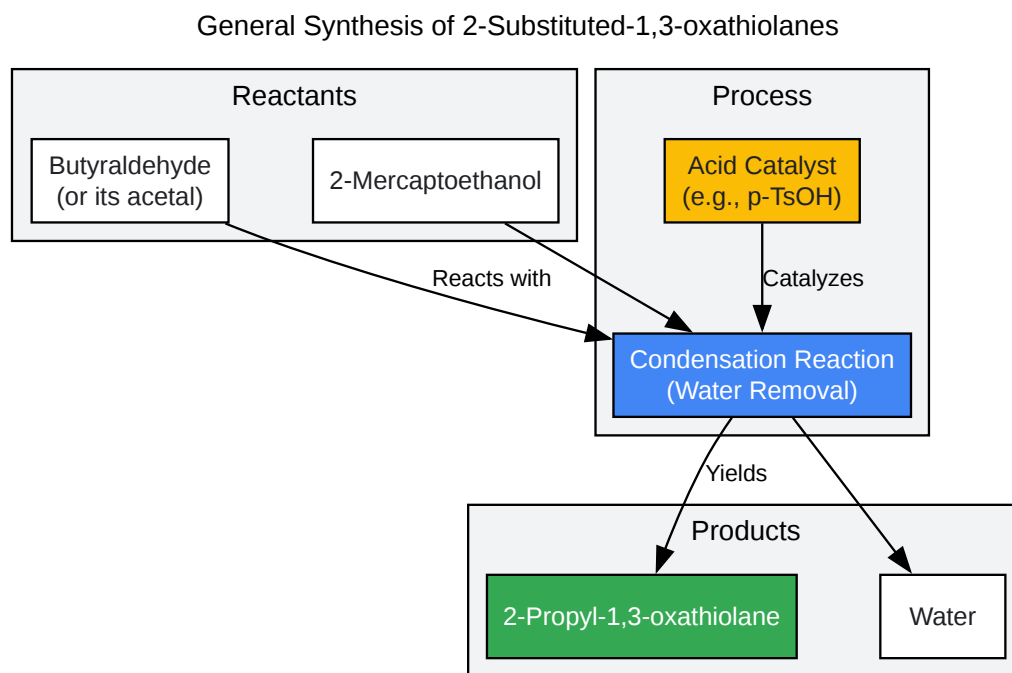
Methodology:

- A clean and dry pycnometer is weighed accurately (m_1).

- The pycnometer is filled with distilled water of a known temperature and weighed again (m_2). The density of water at this temperature (ρ_{water}) is known.
- The pycnometer is then emptied, dried, and filled with **2-Propyl-1,3-oxathiolane** at the same temperature and weighed (m_3).
- The volume of the pycnometer (V) can be calculated using the mass and density of the water: $V = (m_2 - m_1) / \rho_{\text{water}}$.
- The density of the **2-Propyl-1,3-oxathiolane** (ρ_{sample}) is then calculated using its mass and the determined volume of the pycnometer: $\rho_{\text{sample}} = (m_3 - m_1) / V$.

Synthesis Pathway Overview

2-Propyl-1,3-oxathiolane is a heterocyclic compound that can be synthesized through the condensation reaction of an aldehyde or its corresponding acetal with 2-mercaptoethanol. The general synthetic approach is illustrated in the following diagram.



[Click to download full resolution via product page](#)

Caption: General reaction scheme for the synthesis of **2-Propyl-1,3-oxathiolane**.

- To cite this document: BenchChem. [Physical properties of 2-Propyl-1,3-oxathiolane (boiling point, density)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15482759#physical-properties-of-2-propyl-1-3-oxathiolane-boiling-point-density>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com